

Crotonic Acid: A Comprehensive Toxicological and Safety Profile

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Compound of Interest

Compound Name: Crotonic Acid

Cat. No.: B150538

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Introduction

Crotonic acid, a short-chain unsaturated carboxylic acid, finds application in the synthesis of various polymers, resins, and pharmaceuticals. A thorough understanding of its toxicological profile is paramount for ensuring safe handling, use, and for predicting potential adverse effects in drug development and other applications. This technical guide provides a comprehensive overview of the available toxicological data for **crotonic acid**, highlighting both established endpoints and critical data gaps.

Chemical and Physical Properties

Property	Value
Chemical Name	(2E)-But-2-enoic acid
Synonyms	trans-2-Butenoic acid, β -Methylacrylic acid
CAS Number	107-93-7
Molecular Formula	C ₄ H ₆ O ₂
Molecular Weight	86.09 g/mol
Appearance	White to yellowish crystalline solid with a pungent odor[1]
Solubility	Soluble in water[1]

Toxicological Data

Acute Toxicity

Crotonic acid exhibits moderate acute toxicity via the oral route and is considered harmful upon dermal contact.

Table 1: Acute Toxicity of **Crotonic Acid**

Endpoint	Species	Route	Value	Reference
LD ₅₀	Rat	Oral	1000 mg/kg[2][3]	TCI Chemicals, Bio-Rad
LD ₅₀	Rat	Intraperitoneal	100 mg/kg[2]	TCI Chemicals
LD ₅₀	Guinea Pig	Dermal	200 mg/kg[3]	Bio-Rad
LD ₅₀	Rabbit	Dermal	600 mg/kg	Chemcess

Irritation and Sensitization

Crotonic acid is a known irritant to the skin, eyes, and respiratory system. It is classified as causing severe skin burns and serious eye damage.[2][4][5]

Table 2: Irritation and Sensitization Profile of **Crotonic Acid**

Endpoint	Species	Result	Reference
Skin Irritation/Corrosion	Not Specified	Causes severe skin burns and eye damage.[2] Corrosive, category 1C.[2]	TCI Chemicals
Eye Irritation	Not Specified	Causes serious eye damage.[2][4][5][6]	metasci, TCI Chemicals, Carl ROTH, NJ Health
Respiratory Irritation	Not Specified	May cause respiratory irritation.[4]	metasci
Skin Sensitization	Not Specified	Based on available data, the classification criteria are not met.[7]	CPAChem

Repeated Dose Toxicity

There is a significant lack of publicly available data regarding the sub-chronic and chronic toxicity of **crotonic acid**. No studies detailing the effects of repeated or long-term exposure were identified.

Genotoxicity

No definitive conclusions on the genotoxic potential of **crotonic acid** can be drawn from the available information. While some safety data sheets suggest that the criteria for classification as a germ cell mutagen are not met based on available data, comprehensive in vitro and in vivo study results are not publicly accessible.[7]

Carcinogenicity

There are no available studies to assess the carcinogenic potential of **crotonic acid**. It is not classified as a carcinogen by major regulatory bodies such as IARC, NTP, or OSHA.[4]

Reproductive and Developmental Toxicity

Data on the reproductive and developmental toxicity of **crotonic acid** are not available.^[2] No studies have been identified that investigate its potential effects on fertility, embryonic development, or offspring.

Experimental Protocols

Detailed experimental protocols for the toxicological evaluation of **crotonic acid** are not available in the public domain. However, the methodologies for the conducted studies likely followed standardized guidelines from the Organisation for Economic Co-operation and Development (OECD). Below are generalized protocols for key acute toxicity and irritation studies based on the relevant OECD guidelines.

Acute Oral Toxicity (Based on OECD Guideline 423)

This method provides information on health hazards likely to arise from a single oral exposure.

- **Test Animals:** Healthy, young adult rats of a single sex (typically females) are used.
- **Housing and Fasting:** Animals are housed in standard laboratory conditions and fasted (food, but not water) overnight prior to dosing.
- **Dose Administration:** The test substance is administered in a single dose by gavage. The dose is selected from a series of fixed dose levels (e.g., 5, 50, 300, 2000 mg/kg).
- **Observation:** Animals are observed for mortality, clinical signs of toxicity, and body weight changes for at least 14 days.
- **Endpoint:** The study allows for the determination of the appropriate hazard classification and an estimation of the LD₅₀.

Acute Dermal Toxicity (Based on OECD Guideline 402)

This study assesses the potential hazards from short-term dermal exposure.

- **Test Animals:** Adult rats, rabbits, or guinea pigs with healthy, intact skin are used.
- **Preparation:** The fur is removed from the dorsal area of the trunk of the test animals approximately 24 hours before the test.

- **Dose Application:** The test substance is applied uniformly over an area which is approximately 10% of the total body surface area and covered with a porous gauze dressing. The exposure duration is 24 hours.
- **Observation:** Animals are observed for signs of toxicity and mortality for at least 14 days. Body weight is recorded weekly.
- **Endpoint:** The LD₅₀ value and the nature of systemic and local toxic effects are determined.

Dermal Irritation/Corrosion (Based on OECD Guideline 404)

This test evaluates the potential for a substance to cause reversible or irreversible skin inflammation.

- **Test Animals:** Healthy, young adult albino rabbits are typically used.
- **Application:** A small amount of the test substance (0.5 g or 0.5 mL) is applied to a small patch of shaved skin and covered with a gauze patch.
- **Exposure:** The exposure period is typically 4 hours.
- **Observation:** The skin is examined for erythema and edema at 1, 24, 48, and 72 hours after patch removal.
- **Scoring:** The severity of the skin reactions is scored, and the substance is classified based on the nature and reversibility of the effects.

Eye Irritation/Corrosion (Based on OECD Guideline 405)

This study assesses the potential of a substance to produce irritation or damage to the eye.

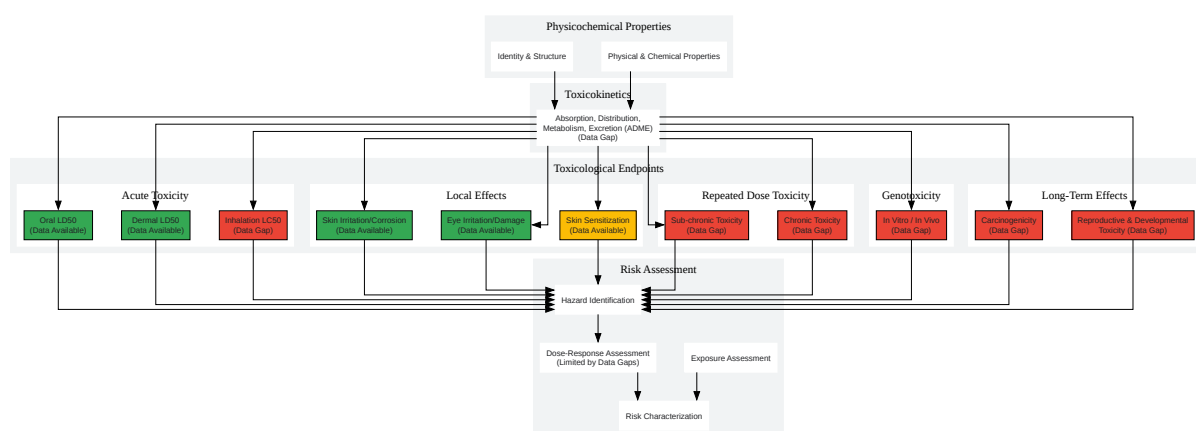
- **Test Animals:** Healthy, young adult albino rabbits are used.
- **Application:** A single dose of the test substance is applied into the conjunctival sac of one eye of the animal. The other eye serves as a control.

- Observation: The eyes are examined at 1, 24, 48, and 72 hours after application for corneal opacity, iris lesions, and conjunctival redness and swelling (chemosis).
- Scoring: The ocular lesions are scored to determine the irritation potential.

Visualizations

General Toxicological Evaluation Workflow

The following diagram illustrates a typical workflow for the toxicological evaluation of a chemical substance like **crotonic acid**, highlighting the areas where data is currently available and where significant gaps exist.

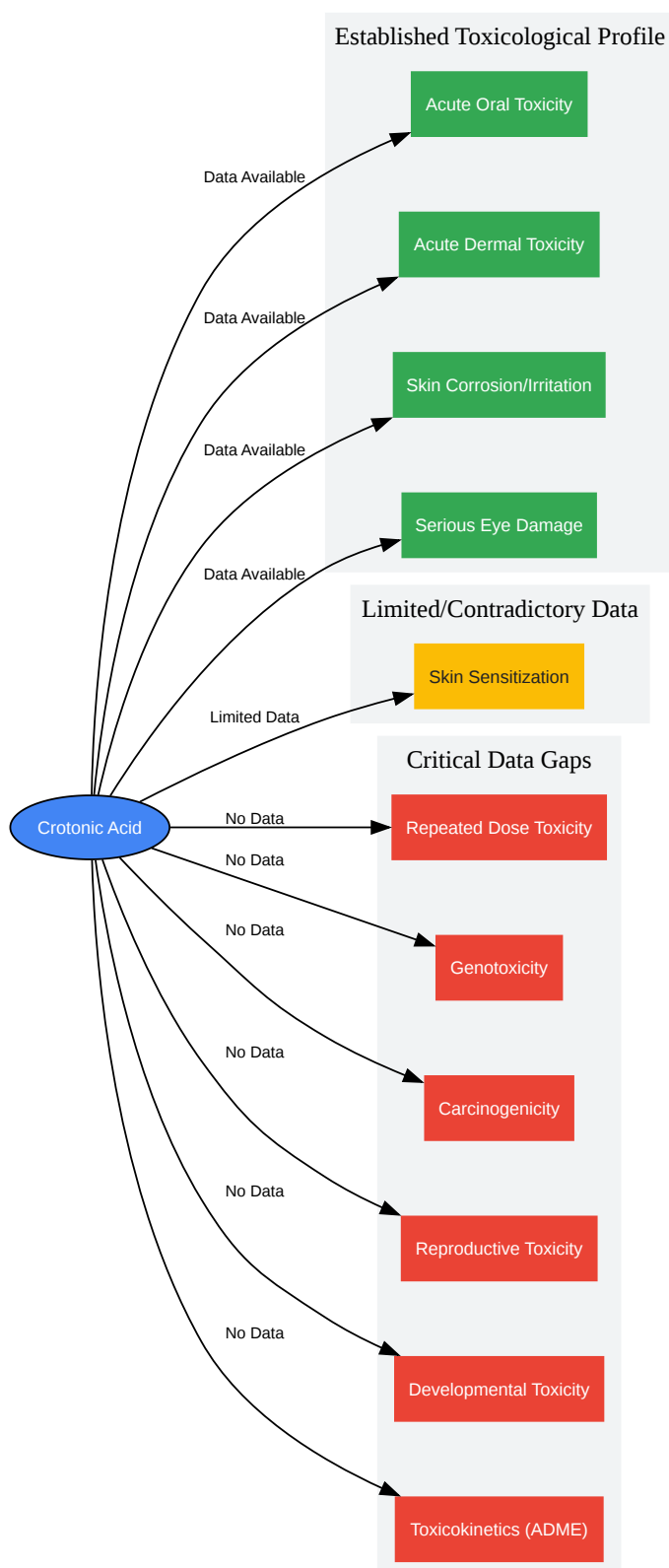


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Caption: Workflow for toxicological evaluation of **crotonic acid**.

Logical Relationship of Available Data and Identified Gaps

This diagram illustrates the current state of toxicological knowledge for **crotonic acid**, emphasizing the significant data gaps that prevent a comprehensive safety assessment.



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References

- 1. Crotonic Acid | C₄H₆O₂ | CID 637090 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 2. tcichemicals.com [tcichemicals.com]
- 3. bio.vu.nl [bio.vu.nl]
- 4. sds.metasci.ca [sds.metasci.ca]
- 5. nj.gov [nj.gov]
- 6. carlroth.com [carlroth.com]
- 7. fr.cpachem.com [fr.cpachem.com]
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